

Safeguarding Your Research: A Comprehensive Guide to Handling Latrunculin M

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Compound of Interest

Compound Name: Latrunculin M

Cat. No.: B1674545

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This document provides crucial safety and logistical information for the handling of **Latrunculin M**, a potent marine toxin known to disrupt microfilament organization. Due to the limited availability of specific data for **Latrunculin M**, this guidance is primarily based on the well-documented properties of its close analogs, Latrunculin A and B. Researchers should exercise caution and adhere to the highest safety standards when handling any compound in this class.

Essential Safety and Personal Protective Equipment (PPE)

The primary hazards associated with **Latrunculin M** are skin and eye irritation, respiratory tract irritation, and potential harm if swallowed.^[1] Therefore, stringent adherence to PPE protocols is mandatory to ensure personnel safety.

Recommended Personal Protective Equipment:

- **Gloves:** Chemical-resistant nitrile gloves are essential to prevent skin contact.^[1]
- **Eye Protection:** Safety goggles or a face shield must be worn to protect against splashes.^[1]
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.

- Respiratory Protection: If working with the powdered form or creating aerosols, a NIOSH-approved N95 respirator or higher is recommended.

Quantitative Data Summary

The following table summarizes the available physical, chemical, and toxicity data for Latrunculin A and B, which are considered close analogs of **Latrunculin M**.

Property	Latrunculin A	Latrunculin B	Latrunculin M
Molecular Formula	C ₂₂ H ₃₁ NO ₅ S[2][3]	C ₂₀ H ₂₉ NO ₅ S	C ₂₁ H ₃₃ NO ₅ S
Molecular Weight	421.6 g/mol [2][3]	395.51 g/mol	411.55 g/mol
CAS Number	76343-93-6[1][2][3]	76343-94-7[4]	122876-49-7
Appearance	Solid[5]	Solid	Powder
Solubility	Soluble in DMSO and ethanol[3]	Soluble in ethanol	No data available
Storage Temperature	-20°C[5]	-20°C	-20°C (powder, 3 years); -80°C (in solvent, 1 year)
Toxicity	Harmful if swallowed, causes skin and eye irritation, may cause respiratory irritation.[1]	The substance is not classified as hazardous according to the Globally Harmonized System (GHS).[6]	No specific toxicity data available. Assumed to have similar hazards to Latrunculin A.

Experimental Protocols: Safe Handling and Disposal

Adherence to a strict, step-by-step protocol is critical for the safe handling and disposal of **Latrunculin M**.

Handling Protocol:

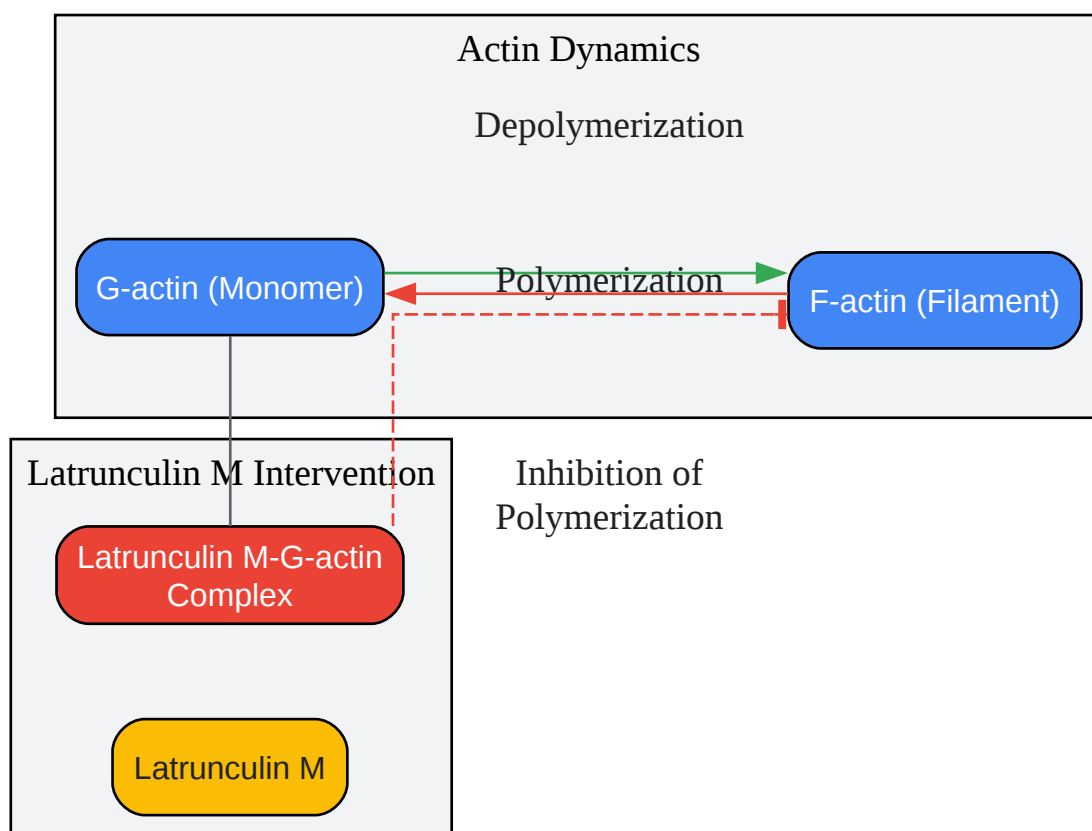
- Preparation: Before handling, ensure all necessary PPE is correctly donned. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7]
- Weighing: If working with the powdered form, carefully weigh the required amount on a tared weigh boat inside the fume hood to minimize the risk of inhalation.
- Solubilization: If preparing a stock solution, slowly add the solvent (e.g., DMSO or ethanol) to the powder to avoid splashing. Cap the vial securely and vortex until fully dissolved.
- Use in Experiments: When adding **Latrunculin M** to cell cultures or other experimental systems, use appropriate micropipettes with filtered tips to prevent aerosol formation.
- Post-Handling: After use, thoroughly decontaminate all surfaces and equipment that may have come into contact with the compound using a suitable laboratory disinfectant. Wash hands thoroughly with soap and water.[1]

Disposal Plan:

- Waste Collection: All solid waste (e.g., weigh boats, contaminated pipette tips, gloves) and liquid waste containing **Latrunculin M** should be collected in clearly labeled, sealed hazardous waste containers.
- Disposal Method: Disposal should be carried out through a licensed chemical waste disposal company. Incineration is the recommended method of disposal.[7] Do not discharge to sewer systems.[7]

Mechanism of Action: Signaling Pathway

Latrunculins exert their biological effects by disrupting the polymerization of actin, a critical component of the eukaryotic cytoskeleton.[4][8] They bind to monomeric globular actin (G-actin) in a 1:1 ratio, preventing its incorporation into filamentous actin (F-actin).[8] This leads to the disassembly of existing actin filaments and the inhibition of new filament formation.[8]

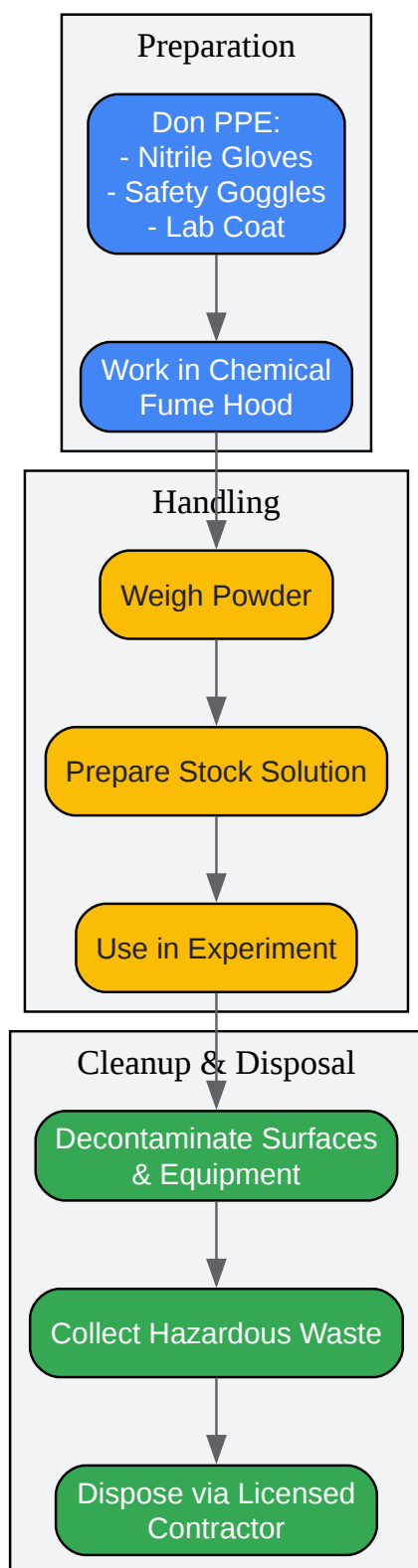


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Caption: Mechanism of **Latrunculin M** action on actin polymerization.

Experimental Workflow: Safe Handling Procedure

The following diagram outlines the standard workflow for safely handling **Latrunculin M** in a laboratory setting, from preparation to disposal.



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Caption: Step-by-step workflow for the safe handling of **Latrunculin M**.

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